

Application Note: High-Resolution UPLC Analysis of 4,4',4"-Methanetriyltribenzonitrile

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Compound of Interest

Compound Name: 4,4',4"-Methanetriyltribenzonitrile

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Abstract

This application note details a high-resolution Ultra-Performance Liquid Chromatography (UPLC) method for the analysis of **4,4',4"-Methanetriyltribenzonitrile**. This compound is a significant reference standard, recognized as Letrozole EP Impurity B, and serves as a crucial building block in the synthesis of complex organic molecules. The protocol herein provides a robust and sensitive method for the quantification and purity assessment of **4,4',4"-Methanetriyltribenzonitrile**, which is essential for quality control in pharmaceutical manufacturing and drug development. The method utilizes a reversed-phase UPLC approach, offering high throughput and excellent resolution.

Introduction

4,4',4"-Methanetriyltribenzonitrile (CAS: 113402-31-6, Molecular Formula: $C_{22}H_{13}N_3$, Molecular Weight: 319.36 g/mol) is an aromatic nitrile that plays a vital role in medicinal chemistry and materials science. It is a known impurity of Letrozole, an aromatase inhibitor used in cancer therapy.^{[1][2]} Accurate and precise analytical methods are therefore critical for its quantification in bulk drug substances and pharmaceutical formulations to ensure product safety and efficacy. Ultra-Performance Liquid Chromatography (UPLC) offers significant advantages over conventional HPLC, including enhanced resolution, speed, and sensitivity, by employing sub-2 μ m particle columns. This application note presents a detailed protocol for the

UPLC analysis of **4,4',4''-Methanetriyltribenzonitrile**, suitable for quality control and research applications.

Experimental Protocols

Sample Preparation

- Standard Solution (100 µg/mL):
 - Accurately weigh 10 mg of **4,4',4''-Methanetriyltribenzonitrile** reference standard.
 - Transfer to a 100 mL volumetric flask.
 - Dissolve in a diluent of 50:50 (v/v) acetonitrile and water.
 - Sonicate for 10 minutes to ensure complete dissolution.
 - Make up to the mark with the diluent and mix thoroughly.
- Sample Solution:
 - Prepare the sample to be analyzed at a target concentration of 100 µg/mL in the same diluent as the standard solution.
 - Filter the final solution through a 0.22 µm syringe filter before injection.

UPLC System and Conditions

A UPLC system equipped with a photodiode array (PDA) detector is recommended. The following conditions are based on established methods for the analysis of Letrozole and its impurities.[1][3]

Parameter	Condition
UPLC System	Waters ACQUITY UPLC I-Class or equivalent
Column	ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-0.5 min: 30% B, 0.5-3.0 min: 30-70% B, 3.0-3.5 min: 70-90% B, 3.5-4.0 min: 90% B, 4.0-4.1 min: 90-30% B, 4.1-5.0 min: 30% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	2 μ L
Detection	UV at 240 nm

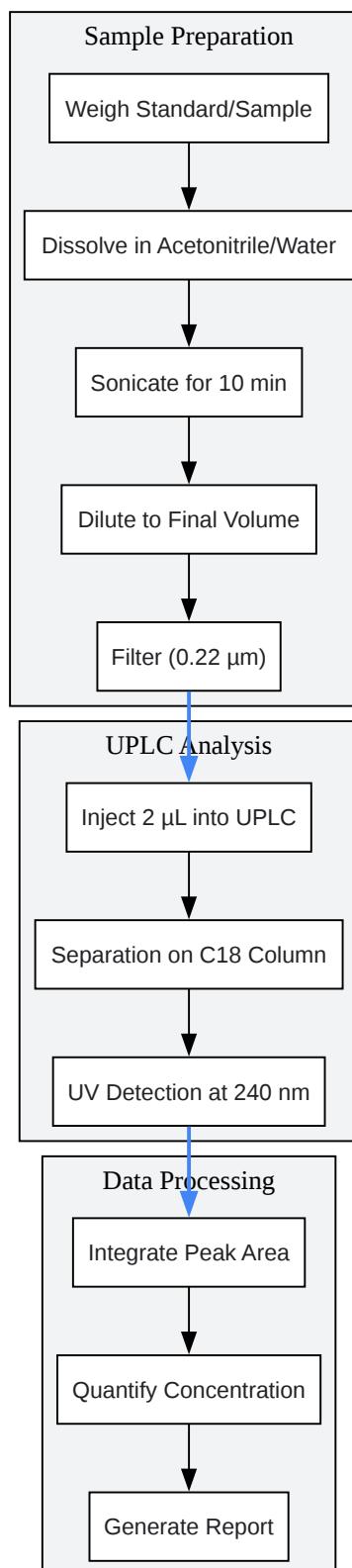
Data Presentation

The following table summarizes the expected quantitative data for the UPLC analysis of **4,4',4''-Methanetriyltribenzonitrile** under the specified conditions. These are typical performance characteristics and may vary depending on the specific instrument and laboratory conditions.

Parameter	Expected Value
Retention Time (RT)	Approx. 2.5 - 3.5 min
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	Approx. 0.05 μ g/mL
Limit of Quantification (LOQ)	Approx. 0.15 μ g/mL
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0 - 102.0%

Mandatory Visualization

The following diagram illustrates the experimental workflow for the UPLC analysis of **4,4',4''-Methanetriyltribenazonitrile**.

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References

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- 2. 4,4',4"-Methanetriyltribenzonitrile | C22H13N3 | CID 29933425 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. jddt.in [jddt.in]
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